

Legacy Application Note: Freon 113 in Natural Product Extraction

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Compound of Interest

Compound Name: Ethane, trichlorotrifluoro-

CAS No.: 26523-64-8

Cat. No.: B12328519

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Executive Summary & Regulatory Warning

CRITICAL NOTICE: Freon 113 (1,1,2-Trichloro-1,2,2-trifluoroethane) is a Class I Ozone Depleting Substance (ODS) under the Montreal Protocol. Its production was banned in developed countries in 1996.^[1]

Purpose of This Guide: This document serves as a technical retrospective and forensic reference. It is designed for researchers who must:

- Reproduce legacy data from pre-1996 pharmaceutical patents or phytochemical studies.
- Analyze historical samples where method continuity (e.g., EPA Method 413.1) is statistically mandated.
- Design replacement protocols by understanding the specific solubility parameters that made Freon 113 the "Gold Standard" for heat-labile marine natural products and lipids.

Do not implement these protocols for new drug development pipelines without explicit regulatory exemption.

The Physicochemical Rationale: Why Freon 113?

To understand the extraction logic, one must analyze the solvent's unique physical profile. Freon 113 was not just a solvent; it was a "selective sieve" for non-polar bioactive compounds.

Comparative Solvent Properties

Property	Freon 113 (CFC-113)	n-Hexane (Modern Std)	Dichloromethane (DCM)	Impact on Extraction
Boiling Point	47.6 °C	69 °C	39.6 °C	Ultra-low heat stress; preserves volatile terpenes & thermolabile epoxides.
Density (g/mL)	1.56	0.66	1.33	Heavier than water. Forms the bottom layer in LLE, simplifying gravity draining.
Dipole Moment	0.8 D	0.08 D	1.6 D	Highly selective for non-polar lipids/greases; rejects polar tannins/sugars.
Flammability	Non-Flammable	Highly Flammable	Non-Flammable	Allowed safe operation of large-scale Soxhlet extractors unattended.

Mechanism of Action

Freon 113 possesses a unique Hansen Solubility Parameter profile. It solubilizes long-chain hydrocarbons and halogenated marine alkaloids but exhibits poor miscibility with water. Unlike DCM, which can drag water (and associated polar impurities) into the organic phase, Freon 113 creates a "dry" extract directly from wet biomass. This was critical for extracting marine sponges and soft corals where drying the biomass would degrade the active metabolites.

Detailed Experimental Protocols (Legacy Reconstruction)

Protocol A: Liquid-Liquid Extraction (LLE) of Bioactive Lipids from Aqueous Suspension

Target Application: Recovery of fermentation products or marine broth extracts.

Safety: Work in a fume hood. Although non-flammable, vapors are narcotic at high concentrations.

Workflow:

- Sample Preparation: Adjust the pH of the aqueous sample (1 L) to < 2 using 1:1 HCl. This protonates fatty acids, ensuring they partition into the organic phase.
- Solvent Addition: Add 30 mL of Freon 113 to the sample in a 2 L separatory funnel.
- Equilibration: Shake vigorously for 2 minutes. Periodically vent the funnel.
 - Note: Freon 113 has low surface tension; emulsions break faster than with DCM.
- Phase Separation (The Critical Inversion):
 - Allow layers to separate.[\[2\]](#)
 - Observation: The Freon 113 layer will be at the BOTTOM.
 - Contrast: If using Hexane, the organic layer would be on top.
- Collection: Drain the lower organic layer directly into a collection flask through a funnel containing anhydrous sodium sulfate ().
- Repeat: Repeat extraction 2x with fresh solvent.

- Concentration: Evaporate solvent at 45 °C (water bath) using a rotary evaporator. The low boiling point ensures rapid removal without degrading heat-sensitive terpenes.

Protocol B: Low-Temperature Soxhlet Extraction of Solid Biomass

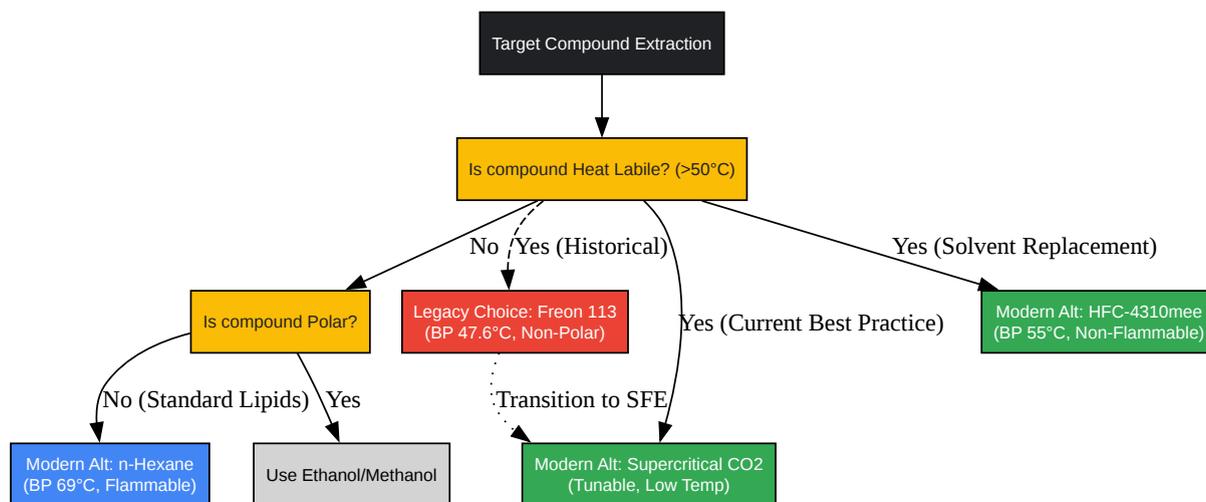
Target Application: Extraction of heat-sensitive alkaloids from dried plant/marine tissue.

- Thimble Loading: Place 10 g of dried, ground biomass into a cellulose thimble.
- System Setup: Load 150 mL of Freon 113 into the round-bottom flask. Attach the Soxhlet extractor and reflux condenser.
- Thermal Regulation: Set heating mantle to maintain a gentle reflux.
 - Key Parameter: The solvent boils at 47.6 °C. The thimble chamber temperature will remain approx. 5-10 °C below this, ensuring the biomass is never exposed to temperatures > 45 °C.
- Cycle Duration: Run for 4 hours (approx. 20-30 cycles).
- Validation: The extract should appear clear/colored, while the solvent dripping from the condenser remains colorless.

Visualization of Methodologies

Decision Logic for Solvent Selection

This diagram illustrates when Freon 113 was historically chosen over alternatives and how to select a modern replacement based on those criteria.

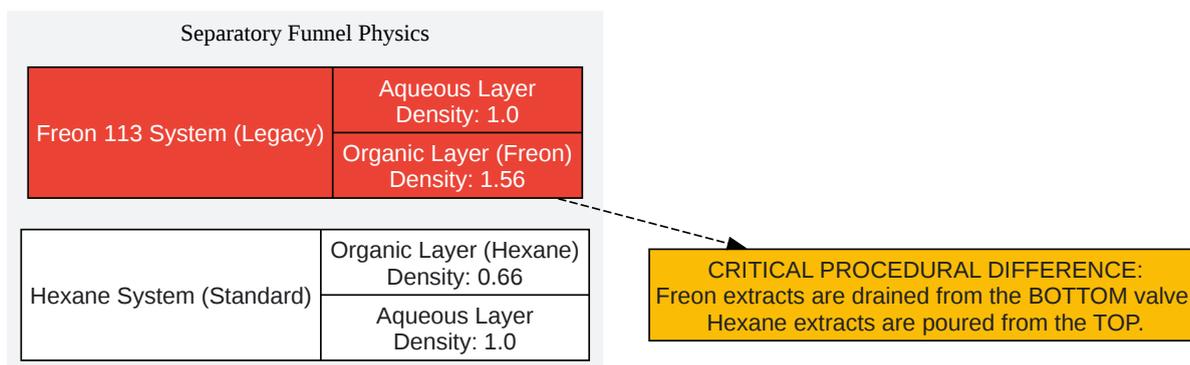


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Caption: Decision matrix comparing historical Freon 113 usage against modern Supercritical Fluid Extraction (SFE) and hydrofluorocarbon alternatives.

Liquid-Liquid Extraction Phase Diagram

Visualizing the critical density difference that defines the Freon 113 workflow.



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Caption: Comparative phase stratification. Note Freon 113's position as the bottom layer, necessitating a different collection technique than standard hexane extractions.

Modern Alternatives & Transition Protocol

For researchers holding legacy Freon 113 data, the following alternatives provide the closest correlation in solubility performance:

- EPA Method 1664 (n-Hexane): The regulatory replacement for Oil & Grease.[3]
 - Correction Factor: n-Hexane is less aggressive than Freon 113. Historical data may show ~4-10% higher yields than modern Hexane data due to Freon's slight ability to solvate heavier bitumens.
- Supercritical CO₂ (SFE): The true "Green" successor.
 - Advantage:[4][5][6][7] Tunable density allows it to mimic Freon 113's solvation power exactly without thermal degradation.
- HFC-4310mee (Vertrel XF):

- Boiling Point: 55 °C.
- Profile: Non-flammable, fluorinated structure.[8] It is the closest direct chemical drop-in for Freon 113 in terms of handling and safety, though expensive.

References

- U.S. Environmental Protection Agency. (1979). Method 413.1: Oil and Grease, Total Recoverable (Gravimetric, Separatory Funnel Extraction).[7] EPA Storet No. 00556. [Link](#)
- U.S. Environmental Protection Agency. (1999). Method 1664, Revision A: N-Hexane Extractable Material (HEM) and Silica Gel Treated N-Hexane Extractable Material (SGT-HEM) by Extraction and Gravimetry.[3] EPA-821-R-98-002. [Link](#)
- Connell, D. W. (2005). Basic Concepts of Environmental Chemistry. CRC Press. (Discusses partition coefficients of CFCs).
- United Nations Environment Programme. (2000). The Montreal Protocol on Substances that Deplete the Ozone Layer.[3][7][9][Link](#)
- Blunt, J. W., et al. (2018). "Marine natural products." [10] Natural Product Reports, 35, 8-53. (Contextualizes historical extraction solvents in marine discovery). [Link](#)

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Sources

- 1. oehha.ca.gov [oehha.ca.gov]
- 2. synectics.net [synectics.net]
- 3. archive.epa.gov [archive.epa.gov]
- 4. Techniques for extraction and isolation of natural products: a comprehensive review - PMC [pmc.ncbi.nlm.nih.gov]

- [5. Alternative and Efficient Extraction Methods for Marine-Derived Compounds - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. www1.chem.umn.edu](#) [www1.chem.umn.edu]
- [7. epa.gov](#) [epa.gov]
- [8. freon.cn](#) [freon.cn]
- [9. books.rsc.org](#) [books.rsc.org]
- [10. marinechem.alfa-chemistry.com](#) [marinechem.alfa-chemistry.com]
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